

# preventing coating defects with Nopco NXZ

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## Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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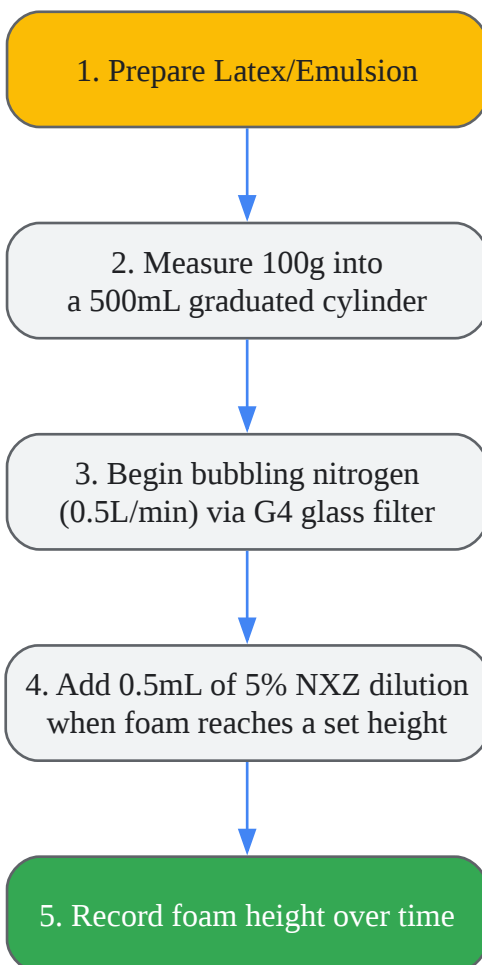
## Nopco NXZ Product Overview

This table summarizes the key technical data for **NOPCO NXZ** based on the manufacturer's information [1].

Property	Specification
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Ionisity	Nonionic [1]
Specific Gravity	0.89 (20°C) [1]
Viscosity	170 mPa·s (25°C); 2200 mPa·s (5°C) [1]
pH	5.1 (2% aqueous dispersion) [1]
Flash Point	174°C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]
Recommended Use Level	0.1-0.3 mass% on the solid weight of emulsions and latexes [1]

## Frequently Asked Questions (FAQs)

- **What is NOPCO NXZ primarily used for?** It is a metallic soap-type anti-foaming agent designed for latex and emulsion systems, especially for **acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions**. Common applications include water-based paints and water-based adhesives [1].
- **How should I apply and dose NOPCO NXZ?** It can be used directly or diluted with water under mixing. The typical dosage is **0.1% to 0.3%** on the solid weight of the emulsion or latex. If the product separates after long storage, it should be mixed well before use [1].
- **What is a standard experimental method to evaluate its defoaming performance?** A common laboratory evaluation method is the **Diffuser Stone Test** [1]. A generalized workflow for this test is as follows:



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## Troubleshooting Common Issues

- **Ineffective Foam Control**
  - **Possible Cause:** Incorrect dosage or improper dispersion.
  - **Solution:** Ensure the product is within the recommended **0.1-0.3%** range. Mix the defoamer thoroughly before use, especially after long storage, to reincorporate any separated components. When diluting, ensure it is done under active mixing [1].
- **Defects in the Final Coating Film** While the search results do not directly link **NOPCO NXZ** to specific film defects, they emphasize that coating defects like **crawling, edge retraction, craters, and fisheyes** are often caused by poor wetting or surface tension issues [2]. Ensure that the defoamer is fully compatible with your formulation and does not adversely affect the surface tension in a way that promotes dewetting.
- **Equipment-Related Foaming** Beyond the chemical defoamer, equipment setup can introduce foam. For instance, if an agitator in a coating tank breaches the liquid surface as the level drops, it can entrain air and generate foam. Using a system with an automatic level sensor to shut off the agitator can prevent this [3].

## Suggestions for Further Development

To build a more comprehensive support center, you could:

- **Consult Specialized Resources:** The scientific principles behind defects like dewetting are explained in resources like the article from the American Coatings Association [2].
- **Generate Proprietary Data:** Conduct your own experiments to create troubleshooting guides specific to your formulations and processes.

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## References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. Additives To Prevent Caused By Film Dewetting Coating Defects [paint.org]
3. optimization: equipment features to Coating . prevent defects [ima.it]

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